

# An In-Depth Technical Guide on 3-Methyl-1-(3-pyridyl)-1-butanone

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## Compound of Interest

Compound Name: 3-Methyl-1-(3-pyridyl)-1-butanone

Cat. No.: B2378758

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A Note to the Researcher: This technical guide synthesizes the currently available public information on **3-Methyl-1-(3-pyridyl)-1-butanone**. It is critical to note that while basic chemical and physical properties are documented, there is a significant lack of in-depth scientific literature regarding its synthesis, pharmacology, and toxicology. Much of the publicly accessible information is related to the structurally similar, but distinct, tobacco-specific nitrosamine, 4-(methylnitrosamino)-1-(3-pyridyl)-1-butanone (NNK), a known carcinogen. Researchers should exercise caution to not conflate the properties of these two compounds.

## Introduction and Chemical Identity

**3-Methyl-1-(3-pyridyl)-1-butanone** is a chemical compound featuring a pyridine ring linked to a butane chain with a ketone group and a methyl branch. Its unique structure warrants investigation for potential applications in medicinal chemistry and materials science. This guide provides a summary of its known properties.

The chemical structure of **3-Methyl-1-(3-pyridyl)-1-butanone** is presented below:

Caption: Chemical structure of **3-Methyl-1-(3-pyridyl)-1-butanone**.

## Physicochemical Properties

The fundamental physicochemical properties of **3-Methyl-1-(3-pyridyl)-1-butanone** are summarized in the table below. These properties are essential for its handling, storage, and application in a research setting.

Property	Value	Source
CAS Number	82465-52-9	
Molecular Formula	C <sub>10</sub> H <sub>13</sub> NO	
Molecular Weight	163.22 g/mol	
Appearance	Solid	
Boiling Point	262.9°C at 760 mmHg	[1]
Density	0.994 g/cm <sup>3</sup>	[1]
Flash Point	119.8°C	[1]
Refractive Index	1.499	[1]
InChI Key	UYDDFOUEMHGSEZ- UHFFFAOYSA-N	
SMILES	CC(C)CC(=O)c1ccnc1	

## Synthesis and Reactivity

Detailed, peer-reviewed synthesis protocols for **3-Methyl-1-(3-pyridyl)-1-butanone** are not widely available in the public domain. A potential synthetic route may be described in a 1988 article in Monatshefte fuer Chemie, though the full text is not readily accessible to confirm the experimental details[1]. The lack of published synthesis methods suggests that this compound is not commonly prepared or is synthesized via proprietary methods.

Further research is required to elucidate its chemical reactivity, stability under various conditions, and potential for derivatization.

## Pharmacological and Toxicological Assessment

A comprehensive search of scientific databases reveals a significant absence of publicly available data on the pharmacological, metabolic, and toxicological profiles of **3-Methyl-1-(3-pyridyl)-1-butanone**. Its biological activities, potential therapeutic applications, and safety profile in biological systems have not been reported in the peer-reviewed literature.

It is imperative that researchers do not extrapolate pharmacological or toxicological data from the structurally related carcinogen 4-(methylnitrosamino)-1-(3-pyridyl)-1-butanone (NNK) to **3-Methyl-1-(3-pyridyl)-1-butanone**, as their biological properties are likely to be significantly different.

## Safety and Handling

Based on available safety data sheets from chemical suppliers, **3-Methyl-1-(3-pyridyl)-1-butanone** is classified with the following hazards:

- GHS Pictogram: GHS07 (Exclamation Mark)
- Signal Word: Warning
- Hazard Statements: H302 (Harmful if swallowed), H317 (May cause an allergic skin reaction)
- Precautionary Statements: P280 (Wear protective gloves/protective clothing/eye protection/face protection)

Standard laboratory safety protocols should be strictly followed when handling this compound. This includes the use of personal protective equipment (PPE) such as gloves, lab coats, and safety glasses. Work should be conducted in a well-ventilated area or a fume hood.

## Conclusion and Future Directions

**3-Methyl-1-(3-pyridyl)-1-butanone** is a chemical compound with defined basic chemical and physical properties but remains largely uncharacterized in the scientific literature. The significant gaps in knowledge regarding its synthesis, reactivity, and particularly its biological effects, present both a challenge and an opportunity for future research. Elucidation of its pharmacological and toxicological profiles is a critical next step to determine any potential utility in drug discovery or other applications. Until such data is available, this compound should be handled with care, adhering to the known safety precautions.

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## References

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